

An In-depth Technical Guide to 5-Fluoro-2-nitrobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Fluoro-2-nitrobenzotrifluoride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **5-Fluoro-2-nitrobenzotrifluoride**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. It details the compound's structure, physicochemical properties, and a detailed protocol for its synthesis via the nitration of 3-fluorobenzotrifluoride.

Compound Structure and Identification

5-Fluoro-2-nitrobenzotrifluoride, also known as 2-Nitro- $\alpha,\alpha,\alpha,5$ -tetrafluorotoluene, is an aromatic compound with the molecular formula $C_7H_3F_4NO_2$.^{[1][2]} Its structure consists of a benzene ring substituted with a trifluoromethyl group, a nitro group, and a fluorine atom. The trifluoromethyl group is a strong electron-withdrawing group, which influences the reactivity and electronic properties of the benzene ring. The compound is a clear yellow liquid after melting.^[3]

Structural Identifiers:

Identifier	Value
CAS Number	393-09-9[1][2]
Molecular Formula	FC ₆ H ₃ (NO ₂)CF ₃ [1][2]
Molecular Weight	209.10 g/mol [1][2]
SMILES String	[O-]--INVALID-LINK--c1ccc(F)cc1C(F)(F)F[1][2]
InChI Key	WMQOSURXFLBTPC-UHFFFAOYSA-N[1][2]

Physicochemical and Spectroscopic Data

The physical and chemical properties of **5-Fluoro-2-nitrobenzotrifluoride** are well-documented, making it a reliable reagent in various synthetic applications. Its relatively low melting point and high boiling point are key considerations for its handling and purification.

Quantitative Properties Summary:

Property	Value	Source(s)
Melting Point	23 °C (lit.)	[1][2][3]
Boiling Point	198-199 °C (lit.)	[1][2][3]
Density	1.497 g/mL at 25 °C (lit.)	[1][2][3]
Refractive Index	n _{20/D} 1.46 (lit.)	[1][2][3]
Flash Point	89 °C (192.2 °F) - closed cup	[1][2]
Assay Purity	99%	[1][2]

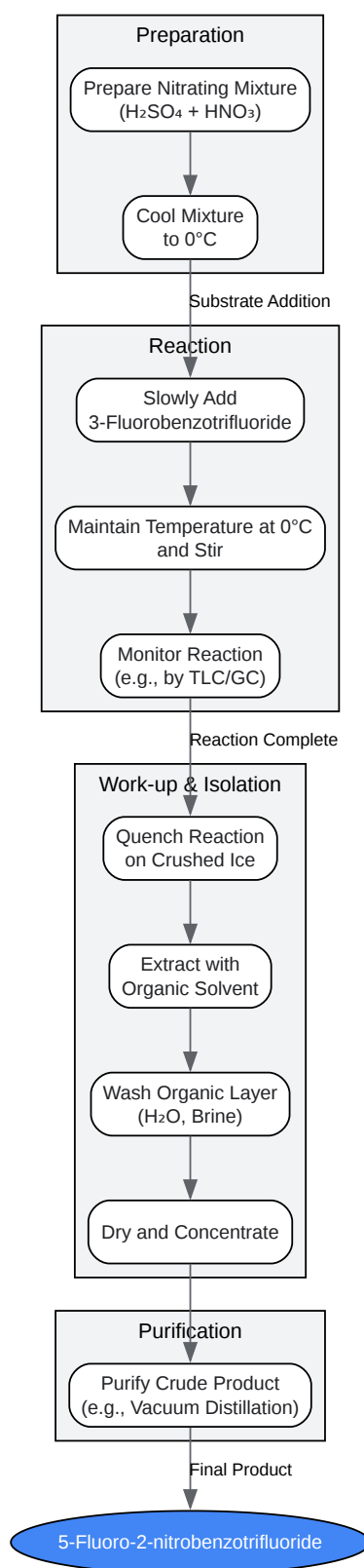
Synthesis of 5-Fluoro-2-nitrobenzotrifluoride

The primary and most efficient method for the synthesis of **5-Fluoro-2-nitrobenzotrifluoride** is the electrophilic aromatic substitution (nitration) of 3-fluorobenzotrifluoride.[2][3] This reaction is typically carried out using a nitrating mixture of concentrated nitric acid and sulfuric acid. The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO₂⁺), which then attacks the aromatic ring.

Research has demonstrated that this synthesis can be optimized to achieve high yields. For instance, using a molar ratio of the substrate (3-fluorobenzotrifluoride) to nitric acid to sulfuric acid of 1:3.77:0.82 at 0°C can result in a product yield of up to 96.4%.^[4] The reaction has also been successfully adapted to continuous-flow millireactor systems, which offer enhanced mass and heat transfer, leading to better impurity control and higher process efficiency compared to traditional batch reactors.^[4]

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow for the synthesis and purification of **5-Fluoro-2-nitrobenzotrifluoride** from its starting material.



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Caption: Synthesis workflow for **5-Fluoro-2-nitrobenzotrifluoride**.

Detailed Experimental Protocol (Batch Synthesis)

This protocol is a representative procedure for the laboratory-scale synthesis based on established nitration methodologies.

Materials and Reagents:

- 3-Fluorobenzotrifluoride
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Dichloromethane (or other suitable organic solvent)
- Deionized Water
- Saturated Sodium Bicarbonate Solution
- Saturated Sodium Chloride (Brine) Solution
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Crushed Ice

Equipment:

- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Thermometer
- Ice-salt bath
- Separatory funnel

- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- Preparation of the Nitrating Mixture: In a three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and dropping funnel, carefully add a calculated volume of concentrated sulfuric acid. Cool the flask in an ice-salt bath to below 10°C.
- Slowly add the required amount of concentrated nitric acid to the sulfuric acid with continuous stirring, ensuring the temperature does not exceed 15°C. Once the addition is complete, cool the mixture to 0°C.
- Nitration Reaction: Add the 3-fluorobenzotrifluoride to the dropping funnel. Add it dropwise to the cold, stirring nitrating mixture over a period of 1-2 hours. Meticulously maintain the internal reaction temperature at or below 5°C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at 0-5°C for an additional hour to ensure the reaction goes to completion. The progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up and Isolation: Once the reaction is complete, very slowly and carefully pour the reaction mixture onto a large excess of crushed ice with vigorous stirring.
- Transfer the resulting mixture to a separatory funnel. Extract the product with dichloromethane (3 x volume of the aqueous layer).
- Combine the organic extracts and wash successively with deionized water, saturated sodium bicarbonate solution (to neutralize residual acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product, a yellow oil, can be purified by vacuum distillation to yield pure **5-Fluoro-2-nitrobenzotrifluoride**.

Applications in Research and Development

5-Fluoro-2-nitrobenzotrifluoride is a valuable building block in organic synthesis, primarily due to its trifluoromethyl, fluoro, and nitro functional groups. These features make it an important intermediate in the production of more complex molecules.

- **Pharmaceutical Synthesis:** It is used in the preparation of various pharmaceutical compounds, including androgen receptor modulators.[3][5] The presence of fluorine and the trifluoromethyl group can enhance the metabolic stability, lipophilicity, and binding affinity of drug candidates.[5]
- **Agrochemicals:** This compound serves as an intermediate in the formulation of modern pesticides and herbicides.[5]
- **Materials Science:** It may be used as a monomer in the synthesis of hyperbranched poly(aryl ethers), which are polymers with unique properties and applications.[3][6]

Safety and Handling

5-Fluoro-2-nitrobenzotrifluoride is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][2] Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Fluoro-2-nitrobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123530#5-fluoro-2-nitrobenzotrifluoride-structure-and-synthesis]

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